

Determining Panipenem MIC Values in Clinical Isolates: Application Notes and Protocols

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Compound of Interest

Compound Name: **Panipenem**

Cat. No.: **B1678378**

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This document provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **Panipenem** against clinical bacterial isolates. The methodologies described are based on internationally recognized standards, with specific data drawn from surveillance studies conducted in Japan, where **Panipenem** has been primarily used.

Introduction

Panipenem is a broad-spectrum carbapenem antibiotic. Accurate determination of its MIC is crucial for clinical diagnostics, antimicrobial stewardship, and drug development. The protocols outlined below are aligned with the principles of the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), and reflect the methodologies approved by the Japanese Society of Chemotherapy (JSC), which is the primary authority for **Panipenem** susceptibility testing.[1][2][3]

Quantitative Data Summary

The following tables summarize the in vitro activity of **Panipenem** against a range of clinical isolates as reported in Japanese surveillance studies. These studies utilized the broth microdilution method as standardized by the Japanese Society of Chemotherapy.[1][4]

Table 1: MIC of **Panipenem** against Gram-Positive Clinical Isolates in Japan

Organism (No. of Isolates)	MIC Range ($\mu\text{g/mL}$)	MIC_{50} ($\mu\text{g/mL}$)	MIC_{90} ($\mu\text{g/mL}$)
Staphylococcus aureus (MSSA)	$\leq 0.06 - 0.5$	0.12	0.25
Staphylococcus aureus (MRSA)	0.5 - >128	32	128
Streptococcus pneumoniae (PSSP)	$\leq 0.06 - 0.12$	≤ 0.06	0.06
Streptococcus pneumoniae (PRSP)	$\leq 0.06 - 1$	0.12	0.5
Enterococcus faecalis	2 - 128	8	64

Data compiled from post-marketing surveillance in Japan.

Table 2: MIC of **Panipenem** against Gram-Negative Clinical Isolates in Japan

Organism (No. of Isolates)	MIC Range ($\mu\text{g/mL}$)	MIC_{50} ($\mu\text{g/mL}$)	MIC_{90} ($\mu\text{g/mL}$)
Escherichia coli	$\leq 0.06 - 64$	0.12	0.5
Klebsiella pneumoniae	$\leq 0.06 - 128$	0.12	1
Enterobacter cloacae	$\leq 0.06 - >128$	0.5	32
Serratia marcescens	$\leq 0.06 - >128$	1	64
Pseudomonas aeruginosa	0.12 - >128	8	64
Haemophilus influenzae	$\leq 0.06 - 2$	0.12	0.25

Data compiled from post-marketing surveillance in Japan.

Interpretive Criteria for Panipenem MIC Values

As of the latest available information, specific clinical breakpoints for **Panipenem** (Susceptible, Intermediate, Resistant) have not been established by CLSI or EUCAST. The interpretive criteria are primarily guided by the Japanese Society of Chemotherapy. Unfortunately, a publicly available, English-language document detailing these specific breakpoints could not be located. Researchers should refer to the latest guidelines from the Japanese Society of Chemotherapy for definitive interpretation. In the absence of these, pharmacokinetic/pharmacodynamic (PK/PD) analysis is recommended.

Quality Control

For ensuring the accuracy and reproducibility of **Panipenem** MIC testing, the use of standard ATCC quality control strains is essential. While specific QC ranges for **Panipenem** are not defined in CLSI or EUCAST documents, the following strains are recommended for monitoring the performance of carbapenem susceptibility tests:

- *Escherichia coli* ATCC 25922
- *Pseudomonas aeruginosa* ATCC 27853

Laboratories should establish their own internal quality control ranges for **Panipenem** based on their specific methodology and instrumentation, following the principles outlined in CLSI M23.

Experimental Protocols

The following are detailed protocols for determining **Panipenem** MIC values using the broth microdilution and agar dilution methods.

Protocol 1: Broth Microdilution MIC Assay

This method determines the MIC in a liquid medium using 96-well microtiter plates.

Materials:

- **Panipenem** analytical standard
- Cation-adjusted Mueller-Hinton Broth (CAMHB)

- Sterile 96-well microtiter plates
- Bacterial inoculum suspension (0.5 McFarland standard)
- Sterile saline or broth for dilution
- Spectrophotometer
- Incubator (35°C ± 2°C)
- Multichannel pipette

Procedure:

- Preparation of **Panipenem** Stock Solution:
 - Prepare a stock solution of **Panipenem** at a concentration of 1280 µg/mL in a suitable solvent as recommended by the manufacturer.
- Preparation of **Panipenem** Dilutions:
 - Perform serial two-fold dilutions of the **Panipenem** stock solution in CAMHB to achieve a range of concentrations (e.g., 128 µg/mL to 0.06 µg/mL).
 - Dispense 50 µL of each **Panipenem** dilution into the wells of a 96-well microtiter plate.
 - Include a growth control well (broth only) and a sterility control well (broth only, uninoculated).
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select several colonies and suspend them in sterile saline or broth.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1-2 x 10⁸ CFU/mL).

- Dilute this suspension to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- Inoculation:
 - Add 50 μ L of the standardized bacterial inoculum to each well (except the sterility control), resulting in a final volume of 100 μ L per well.
- Incubation:
 - Cover the microtiter plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading and Interpretation:
 - Following incubation, visually inspect the plates for bacterial growth (turbidity).
 - The MIC is the lowest concentration of **Panipenem** that completely inhibits visible growth.

Protocol 2: Agar Dilution MIC Assay

This method involves incorporating **Panipenem** into an agar medium.

Materials:

- **Panipenem** analytical standard
- Mueller-Hinton Agar (MHA)
- Sterile petri dishes
- Bacterial inoculum suspension (0.5 McFarland standard)
- Sterile saline or broth for dilution
- Inoculator (e.g., multipoint replicator)
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Preparation of **Panipenem**-Agar Plates:
 - Prepare a series of **Panipenem** stock solutions at 10 times the final desired concentrations.
 - Melt MHA and cool to 45-50°C in a water bath.
 - Add 2 mL of each **Panipenem** stock solution to 18 mL of molten MHA to create a series of plates with the desired final concentrations (e.g., 128 µg/mL to 0.06 µg/mL).
 - Pour the agar into sterile petri dishes and allow them to solidify.
 - Include a growth control plate (agar only).
- Inoculum Preparation:
 - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
 - Dilute this suspension to achieve a final inoculum concentration of approximately 1×10^7 CFU/mL.
- Inoculation:
 - Using a multipoint replicator, spot-inoculate a standardized volume (1-2 µL) of the bacterial suspension onto the surface of each **Panipenem**-containing and control plate. This will deliver approximately $1-2 \times 10^4$ CFU per spot.
- Incubation:
 - Allow the inoculum spots to dry, then invert the plates and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.
- Reading and Interpretation:
 - After incubation, examine the plates for bacterial growth at the inoculation spots.
 - The MIC is the lowest concentration of **Panipenem** that inhibits the growth of the bacteria.

Visualizations

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References

- 1. 抗菌薬ブレイクポイント一覧：呼吸器感染症・敗血症・尿路感染症 | 委員会報告・ガイドライン | 公益社団法人日本化学療法学会 [chemotherapy.or.jp]
- 2. chemotherapy.or.jp [chemotherapy.or.jp]
- 3. chemotherapy.or.jp [chemotherapy.or.jp]
- 4. 抗菌薬感受性測定法—日本化学療法学会標準法（微量液体希釈法）（検査と技術18巻10号） | 医書.jp [webview.isho.jp]
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